An In-depth Technical Guide to Myristylboronic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*n-Tetradecylboronic acid*
CAS No.:	*100888-40-2*
Cat. No.:	*B1587706*

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Abstract

Myristylboronic acid, also known as **n-tetradecylboronic acid**, is a long-chain alkylboronic acid that is emerging as a molecule of interest in various scientific and biomedical fields. Its unique structure, combining a fourteen-carbon hydrophobic tail with a hydrophilic boronic acid headgroup, imparts amphiphilic properties that are being explored in drug delivery systems, particularly in the formation of functionalized liposomes. Furthermore, the boronic acid moiety offers a versatile chemical handle for sensing applications, most notably for the detection of saccharides such as glucose. This technical guide provides a comprehensive overview of the structure, formula, and known properties of myristylboronic acid. It details synthetic strategies, characterization methodologies, and explores its current and potential applications in research and drug development, supported by established protocols and scientific literature.

Molecular Structure and Chemical Formula

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Myristylboronic acid is an organoboron compound characterized by a saturated fourteen-carbon alkyl chain attached to a boronic acid functional group [-B(OH)$_2$].

Chemical Formula: $C_{14}H_{31}BO_2$

Synonyms: **n-Tetradecylboronic acid**, 1-Tetradecaneboronic acid

CAS Number: 100888-40-2

The structure of myristylboronic acid imparts amphiphilic characteristics. The long tetradecyl chain is hydrophobic, while the boronic acid group is polar and capable of forming hydrogen bonds. This dual nature is a key determinant of its physical properties and applications.

Table 1: Core Chemical and Physical Properties of Myristylboronic Acid

Property	Value	Source/Comment
Molecular Formula	$C_{14}H_{31}BO_2$	[1]
Molecular Weight	242.21 g/mol	Calculated
CAS Number	100888-40-2	[1]
Appearance	White to off-white solid	Expected based on analogous long-chain alkyl compounds.
Melting Point	96-98 °C	Data for the analogous tetradecylphosphonic acid.[2] [3] Specific experimental data for myristylboronic acid is not readily available.
Solubility	Insoluble in water. Soluble in polar organic solvents such as ethanol, DMSO, and THF.	Expected behavior based on its structure and data for analogous compounds.[2][3][4]
pKa	~8-10	Expected range for an alkylboronic acid in aqueous solution.[5]

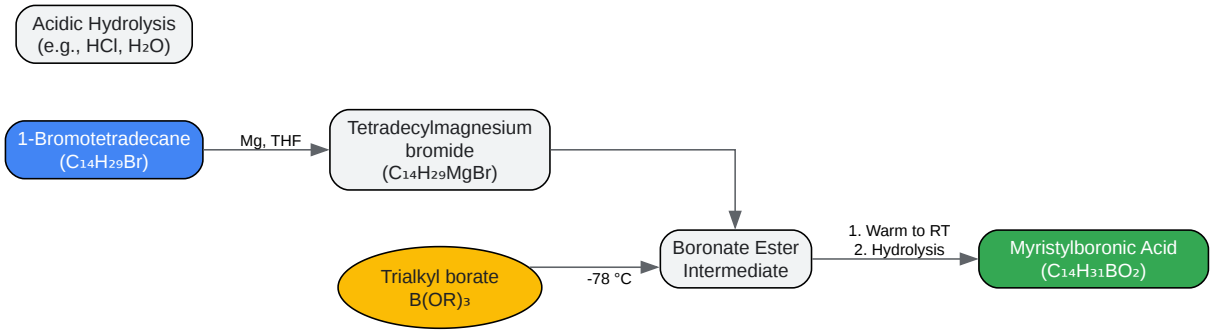
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Synthesis of Myristylboronic Acid

The synthesis of alkylboronic acids can be achieved through several established synthetic routes. The choice of method often depends on the starting materials and desired scale. Two common and effective methods for preparing myristylboronic acid are through the use of a Grignard reagent or via hydroboration-oxidation of a terminal alkene.

Synthesis via Grignard Reagent

This classic method involves the reaction of a Grignard reagent, prepared from 1-bromotetradecane, with a trialkyl borate ester, followed by acidic hydrolysis.



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Caption: Grignard-based synthesis of myristylboronic acid.

Experimental Protocol: Grignard Synthesis

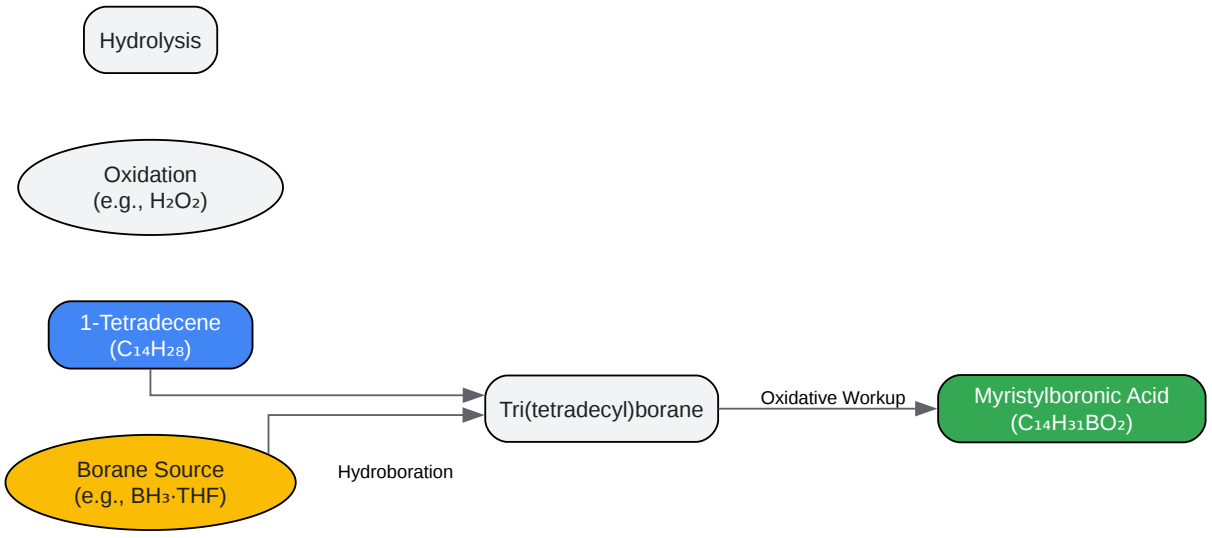
- Grignard Reagent Formation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings. Add a solution of 1-bromotetradecane in anhydrous tetrahydrofuran (THF) dropwise to initiate the reaction. The formation of the Grignard reagent, tetradecylmagnesium bromide, is typically indicated by a gentle reflux and the disappearance of the magnesium.

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- Borylation: Cool the Grignard reagent solution to -78 °C in a dry ice/acetone bath. Slowly add a solution of a trialkyl borate (e.g., trimethyl borate or triisopropyl borate) in anhydrous THF. Stir the reaction mixture at -78 °C for several hours.
- Hydrolysis: Allow the reaction mixture to warm to room temperature. Quench the reaction by the slow addition of an aqueous acid solution (e.g., 1 M HCl).
- Extraction and Purification: Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Synthesis via Hydroboration-Oxidation of 1-Tetradecene

This method provides an alternative route that proceeds with anti-Markovnikov regioselectivity.[6][7][8] The hydroboration of 1-tetradecene with a borane source, followed by an oxidative workup, yields the desired alkylboronic acid.



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Caption: Hydroboration-oxidation synthesis of myristylboronic acid.

Experimental Protocol: Hydroboration-Oxidation

- Hydroboration: In a flame-dried flask under an inert atmosphere, dissolve 1-tetradecene in anhydrous THF. Cool the solution to 0 °C. Add a solution of borane-tetrahydrofuran complex (BH_3·THF) dropwise. Allow the reaction to warm to room temperature and stir for several hours to form the tri(tetradecyl)borane intermediate.

- Oxidation and Hydrolysis: Cool the reaction mixture to 0 °C and slowly add a solution of hydrogen peroxide, followed by an aqueous base (e.g., NaOH). Stir the mixture at room temperature.

- Workup and Purification: Acidify the reaction mixture with an aqueous acid (e.g., HCl). Extract the product with an organic solvent. Wash the combined organic layers, dry, and concentrate. Purify the crude product as described in the Grignard method.

Characterization of Myristylboronic Acid

The structure and purity of synthesized myristylboronic acid are confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum of a long-chain alkylboronic acid is expected to show a characteristic triplet for the terminal methyl group around 0.9 ppm, a broad multiplet for the methylene (-$(CH_2)_{12}$-) chain between approximately 1.2-1.4 ppm, and a triplet for the methylene group adjacent to the boron atom at a slightly downfield shift. The $B(OH)_2$ protons may appear as a broad singlet, and its chemical shift can vary depending on the solvent and concentration.

- ^{13}C NMR: The carbon spectrum will show a series of peaks corresponding to the fourteen carbons of the alkyl chain. The carbon atom directly bonded to the boron atom will be significantly affected and may be difficult to observe due to quadrupolar broadening by the boron nucleus.

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- ^{11}B NMR: The ^{11}B NMR spectrum is a powerful tool for characterizing boronic acids. For an sp²-hybridized boronic acid, a single broad resonance is expected in the range of 27-33 ppm.[9][10]

Mass Spectrometry (MS)

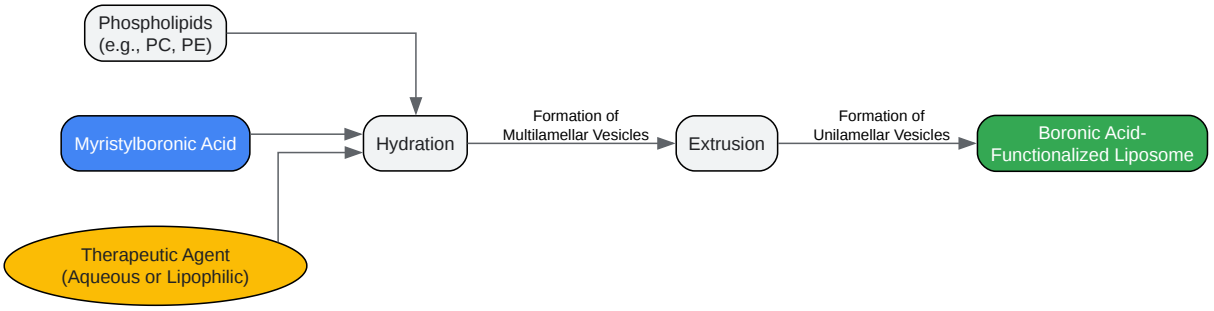
Mass spectrometry can be used to confirm the molecular weight of myristylboronic acid. Techniques like electrospray ionization (ESI) may be employed. The fragmentation pattern of alkylboronic acids can be complex, often showing the loss of water and fragmentation of the alkyl chain.[2][5][11] The molecular ion peak [M]+ or protonated molecule [M+H]+ at m/z 242 or 243, respectively, would be expected.

Applications in Research and Drug Development

The unique properties of myristylboronic acid make it a valuable tool in several areas of research, particularly in the development of drug delivery systems and biosensors.

Drug Delivery: Boronic Acid Functionalized Liposomes

The amphiphilic nature of myristylboronic acid allows for its incorporation into lipid bilayers to form functionalized liposomes. The boronic acid headgroups displayed on the liposome surface can interact with diol-containing molecules, such as carbohydrates on cell surfaces, enabling targeted drug delivery.[12][13]



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Caption: Workflow for the preparation of boronic acid-functionalized liposomes.

Experimental Protocol: Liposome Preparation

- Lipid Film Hydration: Co-dissolve phospholipids (e.g., phosphatidylcholine) and myristylboronic acid in a suitable organic solvent (e.g., chloroform/methanol mixture) in a round-bottom flask. Remove the solvent under reduced pressure to form a thin lipid film on the flask wall.
- Hydration: Hydrate the lipid film with an aqueous buffer, which may contain the drug to be encapsulated. This process is typically done above the phase transition temperature of the lipids and results in the formation of multilamellar vesicles (MLVs).
- Size Reduction: To obtain unilamellar vesicles of a defined size, the MLV suspension is subjected to sonication or, more commonly, extrusion through polycarbonate membranes with a specific pore size (e.g., 100 nm).[14]

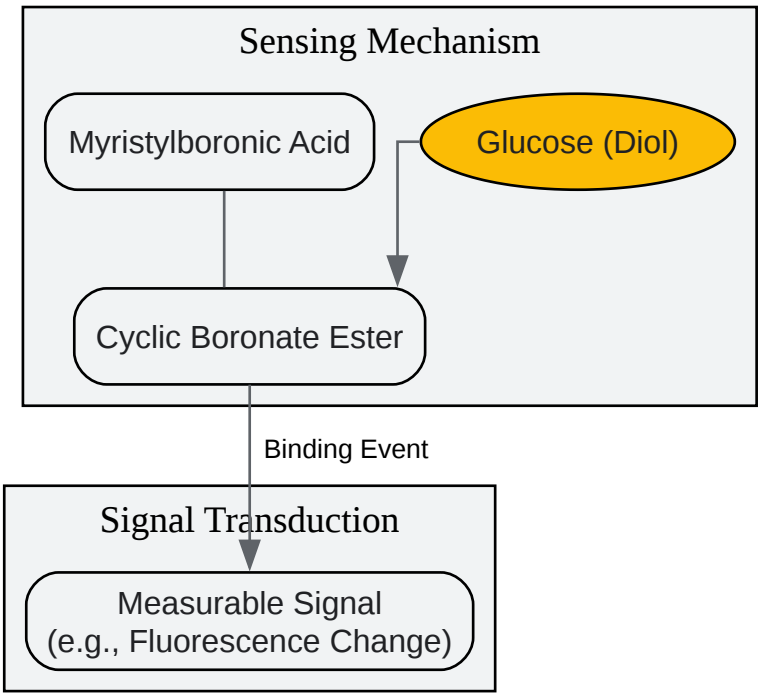
The resulting liposomes present boronic acid moieties on their surface, which can be used for targeting or as a trigger for drug release in response to specific stimuli like changes in pH or the presence of certain carbohydrates.[13][14]

Biosensing: Glucose Detection

Boronic acids are well-known for their ability to reversibly bind with 1,2- and 1,3-diols to form cyclic boronate esters. This property is extensively utilized in the development of sensors for saccharides, including glucose.[1][9][15][16][17][18][19][20][21] While much of the research has focused on arylboronic acids, the fundamental principle applies to alkylboronic acids as well.

The binding of glucose to myristylboronic acid can be coupled to a signal transduction mechanism, such as a change in fluorescence or a colorimetric response, to allow for the quantification of glucose levels.

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Caption: Principle of glucose sensing using myristylboronic acid.

Safety and Handling

A specific Safety Data Sheet (SDS) for **n-tetradecylboronic acid** is not widely available. However, based on data for analogous boronic acids and long-chain alkyl compounds, the following precautions should be taken:

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container in a cool, dry place. Boronic acids can undergo dehydration to form boroxines, so storage in a desiccator may be appropriate.
- Hazards: Boronic acids are generally considered to be of low toxicity. However, they can cause skin and eye irritation.[22]

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Always consult the most up-to-date SDS for any chemical before use and perform a thorough risk assessment for any new experimental procedure.

Conclusion

Myristylboronic acid is a versatile molecule with significant potential in materials science and medicinal chemistry. Its amphiphilic nature makes it an attractive component for the design of sophisticated drug delivery vehicles, while its boronic acid functionality provides a reactive site for the development of targeted therapies and biosensors. As research in these areas continues to advance, it is anticipated that the applications of myristylboronic acid and other long-chain alkylboronic acids will expand, offering new solutions to challenges in drug development and diagnostics. Further research is warranted to fully characterize its physical properties and to develop optimized and scalable synthetic routes.

References

- Colorimetric Sugar Sensing Using Boronic Acid-Substituted Azobenzenes. Molecules. Available at: [Link]
- 1H, 13C, 19F and 11B NMR spectral reference data of some potassium organotrifluoroborates. Magnetic Resonance in Chemistry. Available at: [Link]
- Boronic Acid Liposomes for Cellular Delivery and Content Release Driven by Carbohydrate Binding. Chemical Communications. Available at: [Link]
- 11B NMR Chemical Shifts. San Diego State University. Available at: [Link]
- Hydroboration Oxidation of Alkenes. Master Organic Chemistry. Available at: [Link]
- Recent Advances in Fluorescent Arylboronic Acids for Glucose Sensing. Molecules. Available at: [Link]
- Recent advances in the multicomponent synthesis of heterocycles using tetronic acid. RSC Advances. Available at: [Link]
- A study of boronic acid based fluorescent glucose sensors. Journal of Fluorescence. Available at: [Link]

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- Recording NMR spectra for aryl boronic acids - overcoming oligomerization. Reddit. Available at: [Link]
- Bis-Boronic Acid Liposomes for Carbohydrate Recognition and Cellular Delivery. Bioconjugate Chemistry. Available at: [Link]
- Safety Data Sheet: Tetradecylphosphonic acid. Carl Roth. Available at: [Link]
- Synthesis of (−)-halichonic acid and (−)-halichonic acid B. Beilstein Journal of Organic Chemistry. Available at: [Link]
- Boronic Acid Liposomes for Cellular Delivery and Content Release Driven by Carbohydrate. The Royal Society of Chemistry. Available at: [Link]
- 11B NMR Spectroscopy: Structural Analysis of the Acidity and Reactivity of Phenyl Boronic Acid–Diol Condensations. Journal of Chemical Education. Available at: [Link]
- Boronic acid based anthracene dyes were designed, synthesized, and immobilized to solid phase, creating a continuous glucose sensor. PubMed. Available at: [Link]
- Recent Progress in Diboronic-Acid-Based Glucose Sensors. Biosensors. Available at: [Link]
- Boronic Acid-Based Glucose Detection for Liver Three-Dimensional Cellular Models. ACS Omega. Available at: [Link]
- Boronic, Diboronic and Boric Acid Esters of 1,8- Naphthalenediol - Supporting Information. Available at: [Link]
- Hydroboration-oxidation reaction. Wikipedia. Available at: [Link]
- Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. Available at: [Link]
- Reversible Recognition-Based Boronic Acid Probes for Glucose Detection in Live Cells and Zebrafish. ResearchGate. Available at: [Link]
- Boronic acid liposomes for cellular delivery and content release driven by carbohydrate binding. Chemical Communications. Available at: [Link]

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- Solubility of Phenylboronic Acid and its Cyclic Esters in Organic Solvents. Journal of Solution Chemistry. Available at: [Link]
- Boronic acid with high oxidative stability and utility in biological contexts. Raines Lab. Available at: [Link]
- SAFETY DATA SHEET - Chemos GmbH&Co.KG. Available at: [Link]
- Recent Advances in Fluorescent Arylboronic Acids for Glucose Sensing. Molecules. Available at: [Link]
- Grignard Reaction. Organic Chemistry Portal. Available at: [Link]
- Synthesis of α,ε- N, N'-Di-stearoyl Lysine-Derived Amide Lipids and Their Application to Liposome Formulation: Incorporation of Lipid A-Ligand for Bacterial Targeting and Sialic Acid for Phagocytosis Resistance. International Journal of Molecular Sciences. Available at: [Link]
- Butylboronic Acid | C4H11BO2 | CID 20479. PubChem. Available at: [Link]
- Direct Catalytic Decarboxylative C1-Alkylation of Unprotected Tetrahydroisoquinolines via Photoredox Catalysis. Organic Letters. Available at: [Link]
- 7.8: Hydroboration-Oxidation: A Stereospecific Anti-Markovnikov Hydration. Chemistry LibreTexts. Available at: [Link]
- Solubility of Phenylboronic Acid and its Cyclic Esters in Organic Solvents. ResearchGate. Available at: [Link]
- Boronic Acid-Based Glucose Detection for Liver Three-Dimensional Cellular Models. National Institutes of Health. Available at: [Link]
- Solubility of itaconic acid in different organic solvents: Experimental measurement and thermodynamic modeling. ResearchGate. Available at: [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. adichemistry.com [adichemistry.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. The Role of Electron Transfer in the Fragmentation of Phenyl and Cyclohexyl Boronic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. Hydroboration–oxidation reaction - Wikipedia [en.wikipedia.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Colorimetric Sugar Sensing Using Boronic Acid-Substituted Azobenzenes - PMC [pmc.ncbi.nlm.nih.gov]
- 10. youtube.com [youtube.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Hydroboration Oxidation of Alkenes - Chemistry Steps [chemistrysteps.com]
- 13. researchgate.net [researchgate.net]
- 14. Boronic Acid Liposomes for Cellular Delivery and Content Release Driven by Carbohydrate Binding - PMC [pmc.ncbi.nlm.nih.gov]
- 15. A high throughput analysis of boronic acids using ultra high performance liquid chromatography-electrospray ionization mass spectrometry - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 16. researchgate.net [researchgate.net]
- 17. A study of boronic acid based fluorescent glucose sensors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Phenylboronic acid(98-80-6) 1H NMR spectrum [chemicalbook.com]
- 19. researchgate.net [researchgate.net]
- 20. Recent Advances in Fluorescent Arylboronic Acids for Glucose Sensing - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Boronic Acid-Based Glucose Detection for Liver Three-Dimensional Cellular Models - PMC [pmc.ncbi.nlm.nih.gov]

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- 22. tcichemicals.com [tcichemicals.com]
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